

# Essential Safety and Logistical Information for Handling 3-Methylbenzofuran

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 3-Methylbenzofuran

Cat. No.: B1293835

[Get Quote](#)

For researchers, scientists, and drug development professionals, the proper handling and disposal of **3-Methylbenzofuran** are paramount for laboratory safety and regulatory compliance. This document provides a comprehensive guide to its safe use, including immediate safety precautions, personal protective equipment (PPE), detailed operational procedures, and disposal plans.

## Chemical and Physical Properties

Understanding the properties of **3-Methylbenzofuran** is crucial for safe handling.

Property	Value
Molecular Formula	C <sub>9</sub> H <sub>8</sub> O[1]
Molecular Weight	132.16 g/mol [1][2][3]
Form	Liquid[2][3][4]
Boiling Point	195-197 °C/760 mmHg[2][3][4]
Density	1.046 g/mL at 25 °C[2][3][4]
Refractive Index	n <sub>20/D</sub> 1.554[2][3][4]
Storage Temperature	2-8°C[2][3][4]

## Hazard Identification and Personal Protective Equipment (PPE)

**3-Methylbenzofuran** is classified as harmful if swallowed and causes serious eye damage.[1][2][3][4] Adherence to proper PPE protocols is mandatory to minimize exposure risk.

Hazard	GHS Classification	Required PPE
Acute Oral Toxicity	Acute Tox. 4[1][2][3]	Chemical-resistant gloves (e.g., nitrile)[2][5]
Serious Eye Damage	Eye Dam. 1[1][2][3]	Eyeshields and faceshields[2]
Inhalation	Not classified, but inhalation should be avoided[6]	Type ABEK (EN14387) respirator filter[2]

All handling of **3-Methylbenzofuran** should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[5][7] A lab coat and closed-toe shoes are also required.[5]

## Operational Plan: Step-by-Step Handling Procedures

### 1. Preparation and Engineering Controls:

- Ensure a calibrated eyewash station and safety shower are readily accessible.[8]
- Work exclusively within a certified chemical fume hood to minimize inhalation of vapors.[5]
- Keep the container of **3-Methylbenzofuran** tightly closed when not in use and store it in a cool, dry, and well-ventilated area away from incompatible substances like strong oxidizing agents.[6]

### 2. Handling:

- Don all required PPE before handling the chemical.
- When transferring or using **3-Methylbenzofuran**, avoid direct contact with skin, eyes, and clothing.[6][7]

- Use only non-sparking tools and avoid sources of ignition as vapors may form explosive mixtures with air.[\[9\]](#)[\[10\]](#)

### 3. In Case of Exposure:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, including under the eyelids. Seek immediate medical attention.[\[6\]](#)
- Skin Contact: Wash off immediately with plenty of soap and water for at least 15 minutes. Remove contaminated clothing. Get medical attention if symptoms occur.[\[6\]](#)
- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.[\[6\]](#)
- Ingestion: Do NOT induce vomiting. Clean mouth with water and drink plenty of water afterward. Seek immediate medical attention.[\[6\]](#)

## Disposal Plan

Proper disposal of **3-Methylbenzofuran** and contaminated materials is critical to prevent environmental contamination and ensure regulatory compliance.

### 1. Waste Segregation and Collection:

- Designate a specific, properly labeled hazardous waste container for **3-Methylbenzofuran** and any contaminated materials (e.g., pipette tips, gloves, absorbent paper).[\[5\]](#)[\[11\]](#)
- The container must be clearly labeled with "Hazardous Waste," the full chemical name "**3-Methylbenzofuran**," and any other components of the waste stream with their approximate concentrations.[\[5\]](#)

### 2. Storage of Waste:

- Store the sealed waste container in a designated Satellite Accumulation Area (SAA) within the laboratory.[\[11\]](#)
- The SAA should be a secondary containment system, such as a chemical-resistant tray, to prevent spills.[\[5\]](#)

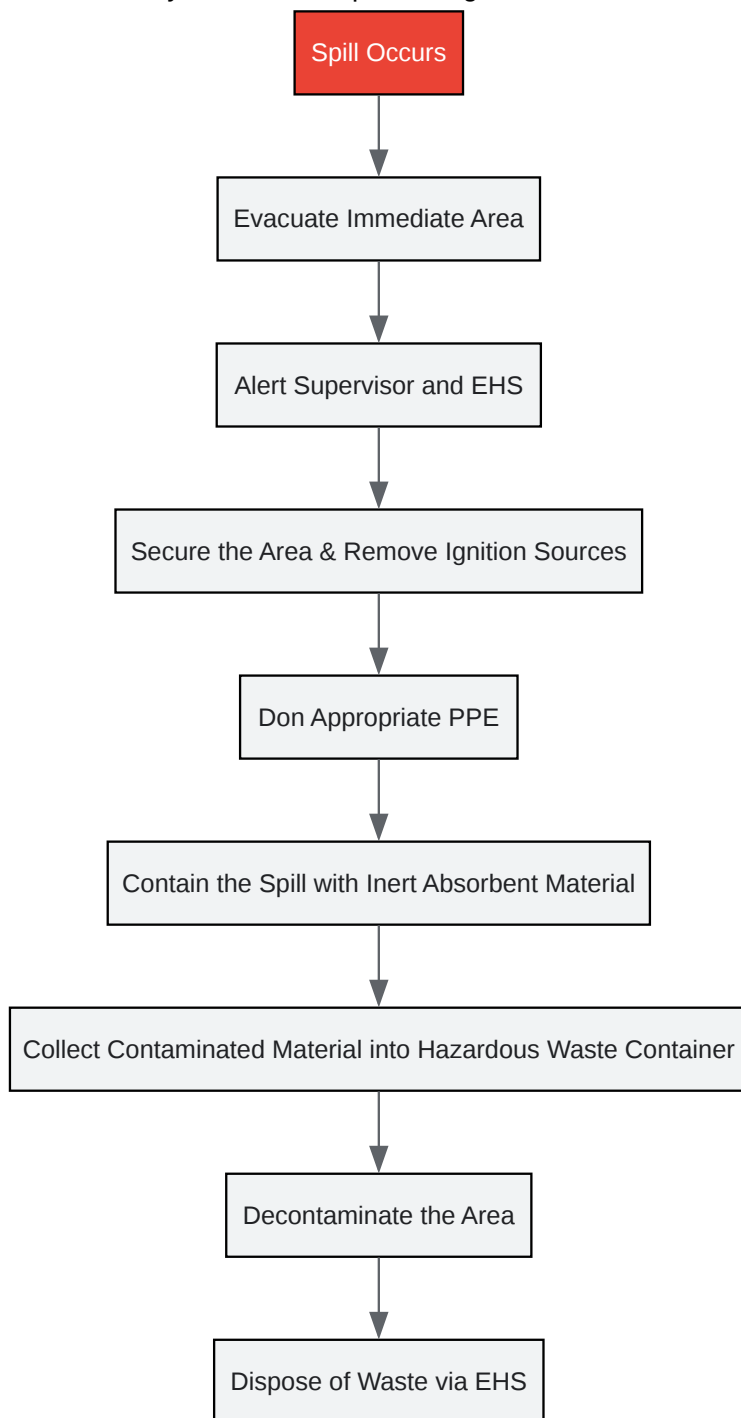
### 3. Final Disposal:

- Chemical waste generators must determine if a discarded chemical is classified as hazardous waste and consult local, regional, and national hazardous waste regulations for complete and accurate classification.[\[6\]](#)
- Contact your institution's Environmental Health and Safety (EHS) department to arrange for the pickup and disposal of the hazardous waste.[\[11\]](#)

## Spill Management Workflow

In the event of a spill, a clear and immediate response is necessary to mitigate risks.

## 3-Methylbenzofuran Spill Management Workflow



[Click to download full resolution via product page](#)

Caption: Workflow for managing a **3-Methylbenzofuran** spill.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 3-Methylbenzofuran | C<sub>9</sub>H<sub>8</sub>O | CID 88939 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 3-Methylbenzofuran 97 21535-97-7 [sigmaaldrich.com]
- 3. 3-メチルベンゾフラン 97% | Sigma-Aldrich [sigmaaldrich.com]
- 4. 3-甲基苯并呋喃 97% | Sigma-Aldrich [sigmaaldrich.com]
- 5. benchchem.com [benchchem.com]
- 6. fishersci.com [fishersci.com]
- 7. aksci.com [aksci.com]
- 8. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 9. fishersci.com [fishersci.com]
- 10. fishersci.com [fishersci.com]
- 11. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling 3-Methylbenzofuran]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1293835#personal-protective-equipment-for-handling-3-methylbenzofuran]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)